

Rhod-5N spectral properties and excitation/emission wavelengths.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhod-5N

Cat. No.: B12379019

[Get Quote](#)

Rhod-5N: A Technical Guide to a Low-Affinity Calcium Indicator

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral properties and applications of **Rhod-5N**, a fluorescent calcium indicator designed for measuring high concentrations of calcium ions. This document details the dye's spectral characteristics, experimental protocols for its use, and a workflow for its application in cellular imaging.

Core Spectral and Chemical Properties

Rhod-5N is a rhodamine-based calcium indicator characterized by its low affinity for Ca^{2+} , making it particularly well-suited for measuring high calcium concentrations, such as those found within organelles like the endoplasmic reticulum and mitochondria.^{[1][2]} Unlike ratiometric indicators, **Rhod-5N** exhibits a significant increase in fluorescence intensity upon binding to calcium, with no spectral shift.^{[3][4]} In its unbound state, **Rhod-5N** is essentially non-fluorescent.^[4]

The cell-permeant acetoxymethyl (AM) ester form, **Rhod-5N AM**, allows for passive diffusion across the cell membrane. Once inside the cell, intracellular esterases cleave the AM ester groups, trapping the active, calcium-sensitive form of the dye within the cytosol.

Quantitative Data Summary

The key spectral and chemical properties of **Rhod-5N** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Excitation Wavelength (Ca ²⁺ -bound)	~551-557 nm	
Emission Wavelength (Ca ²⁺ -bound)	~576-580 nm	
Excitation Wavelength (Ca ²⁺ -free)	~549 nm	
Emission Wavelength (Ca ²⁺ -free)	None	
Molar Extinction Coefficient (ε _{max})	63,000 cm ⁻¹ M ⁻¹	For Ca ²⁺ -bound indicator.
Dissociation Constant (K _d) for Ca ²⁺	~320 μM	This value can be influenced by factors such as pH, ionic strength, and temperature.
Recommended Microscope Filter Set	TRITC	

Experimental Protocols

Precise and consistent experimental protocols are crucial for obtaining reliable data with **Rhod-5N**. The following sections detail the recommended procedures for preparing solutions and loading the dye into live cells.

Preparation of Rhod-5N AM Stock Solution

- Reconstitution: Prepare a stock solution of **Rhod-5N** AM in high-quality, anhydrous dimethyl sulfoxide (DMSO) at a concentration of 2 to 5 mM.

- Storage: Unused stock solution should be aliquoted into single-use volumes and stored at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

Cell Loading Protocol with Rhod-5N AM

This protocol provides a general guideline for loading **Rhod-5N AM** into adherent cells.

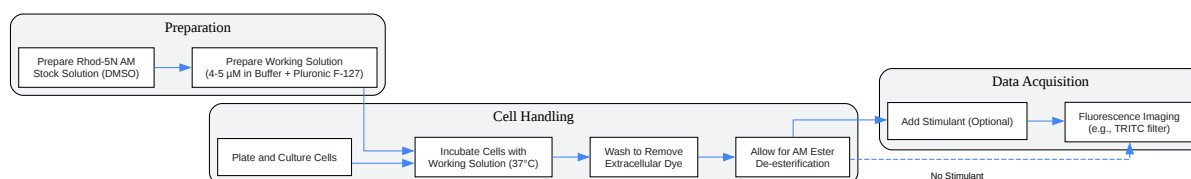
Optimization may be required for different cell types and experimental conditions.

- Cell Preparation: Plate cells on a suitable imaging dish or plate and culture overnight in growth medium.
- Working Solution Preparation: On the day of the experiment, thaw an aliquot of the **Rhod-5N AM** stock solution to room temperature. Prepare a working solution with a final concentration of 4-5 µM in a buffer of your choice (e.g., Hanks and Hepes buffer (HHBS)). To aid in the solubilization of the AM ester in aqueous media, the nonionic detergent Pluronic® F-127 can be added to the working solution at a final concentration of 0.02-0.04%.
- Cell Loading:
 - Remove the growth medium from the cells.
 - Optional: If serum in the growth medium interferes with your experiment, wash the cells with fresh HHBS buffer before adding the dye.
 - Add the **Rhod-5N AM** working solution to the cells.
 - Incubate the cells at 37°C for 30 to 60 minutes. Incubation times may be extended for certain cell lines to improve signal intensity.
- Washing: After incubation, remove the dye-loading solution and wash the cells with fresh HHBS or your preferred buffer to remove any extracellular dye.
- De-esterification: Incubate the cells for an additional 30 minutes to allow for the complete hydrolysis of the AM ester by intracellular esterases.
- Leakage Prevention (Optional): If your cells express organic anion transporters, which can extrude the dye, you can add probenecid (1-2 mM) to the dye working solution to reduce leakage.

- Imaging: Proceed with fluorescence imaging. For fluorescence microscopy, a TRITC filter set is recommended. For plate reader-based assays, excitation at 540 nm and emission at 590 nm with a 570 nm cutoff can be used.

Visualization of Experimental Workflow

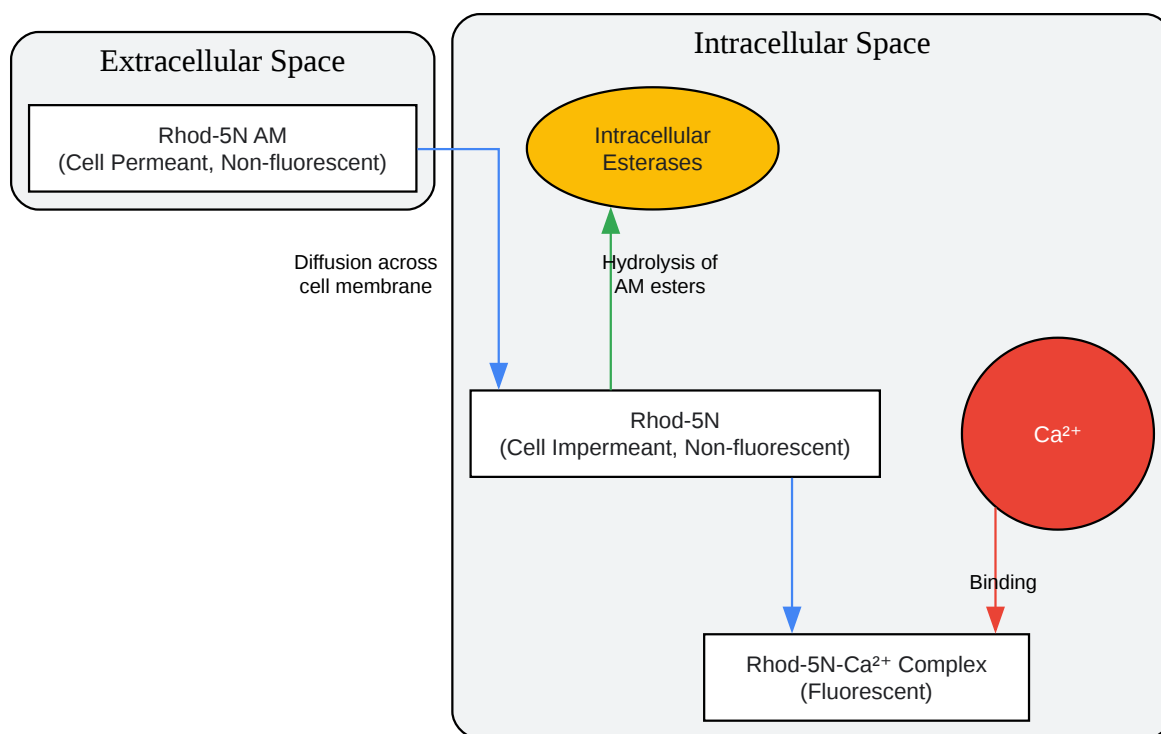
The following diagram illustrates the general workflow for using **Rhod-5N** AM in live-cell calcium imaging experiments.



[Click to download full resolution via product page](#)

Workflow for **Rhod-5N** AM cell loading and imaging.

The following diagram illustrates the mechanism of action of **Rhod-5N** AM.



[Click to download full resolution via product page](#)

Mechanism of **Rhod-5N** AM activation and calcium binding.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rhod-5N, AM | AAT Bioquest [aatbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. assets.fishersci.com [assets.fishersci.com]
- 4. Rhod-5N, tripotassium salt | AAT Bioquest [aatbio.com]

- To cite this document: BenchChem. [Rhod-5N spectral properties and excitation/emission wavelengths.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379019#rhod-5n-spectral-properties-and-excitation-emission-wavelengths]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com